

Application Note: Determination of Etrimfos in Food Matrices using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Etrimfos*

Cat. No.: *B1671772*

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of the organophosphorus pesticide **Etrimfos** in various food matrices using Gas Chromatography coupled with Mass Spectrometry (GC-MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample extraction and cleanup, followed by analysis using a triple quadrupole GC-MS/MS system. This method provides high selectivity and sensitivity, making it suitable for routine monitoring of **Etrimfos** residues in food safety and quality control laboratories.

Introduction

Etrimfos is a non-systemic organophosphate insecticide and acaricide used to control a variety of chewing and sucking insects on crops. Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Etrimfos** in food products. Consequently, sensitive and reliable analytical methods are required for the routine monitoring of **Etrimfos** residues. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile organic compounds like **Etrimfos**, offering excellent separation and specific detection.^[1] This application note provides a detailed protocol for the determination of **Etrimfos** in food samples, from sample preparation to data analysis.

Experimental

The QuEChERS method is widely used for the extraction of pesticide residues from food matrices due to its simplicity, speed, and effectiveness.[2]

Materials:

- Homogenized food sample (e.g., fruits, vegetables)
- Acetonitrile (ACN), pesticide residue grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and MgSO_4
- Centrifuge capable of $\geq 4000 \times g$
- 50 mL and 15 mL polypropylene centrifuge tubes

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (4 g MgSO_4 and 1 g NaCl).
- Immediately shake vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at $\geq 4000 \times g$ for 5 minutes.
- Transfer 1 mL of the upper acetonitrile layer into a 2 mL d-SPE tube containing 150 mg MgSO_4 and 50 mg PSA.

- Vortex for 30 seconds.
- Centrifuge at $\geq 4000 \times g$ for 5 minutes.
- Transfer the supernatant into a clean autosampler vial for GC-MS analysis.

The analysis is performed using a gas chromatograph coupled to a triple quadrupole mass spectrometer.

Instrumentation:

- Gas Chromatograph: Agilent Intuvo 9000 GC system or equivalent[3]
- Mass Spectrometer: Agilent 7010B triple quadrupole mass spectrometer or equivalent[3]
- GC Column: HP-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent

Instrumental Parameters:

Parameter	Value
GC Inlet	
Injection Volume	1 µL
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.2 mL/min
Oven Program	
Initial Temperature	70 °C, hold for 2 min
Ramp 1	25 °C/min to 150 °C
Ramp 2	3 °C/min to 200 °C
Ramp 3	8 °C/min to 280 °C, hold for 10 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Transfer Line Temp.	280 °C
Quadrupole Temp.	150 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Quantitative Data

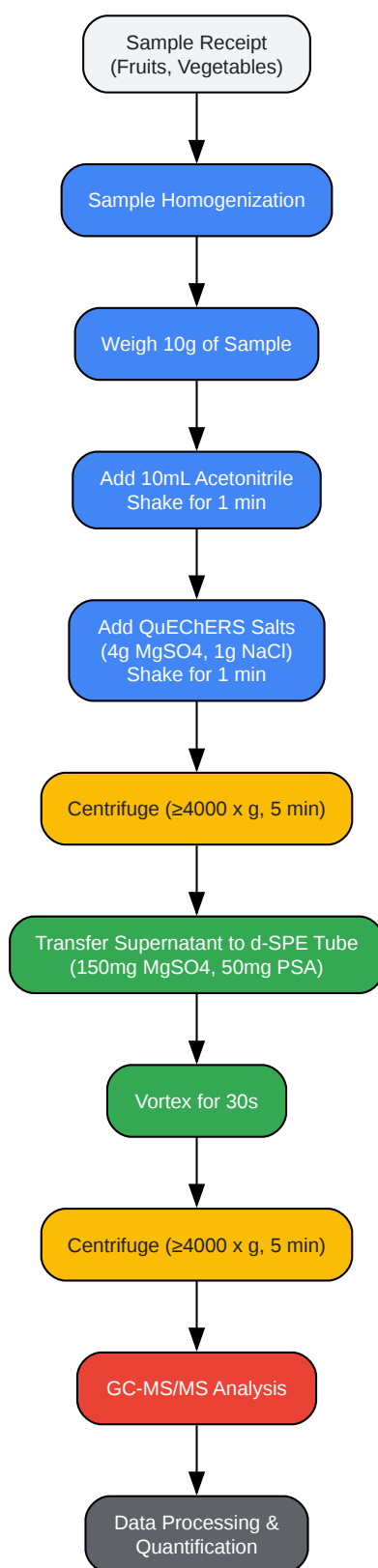
The following table summarizes the key quantitative parameters for the analysis of **Etrimfos**.

Compound	Retention Time (min)	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Collision Energy (eV)
Etrimfos	~11.29	292	181	153	10 / 20

Data synthesized from multiple sources.[\[3\]](#)[\[4\]](#)

Workflow Diagram

The following diagram illustrates the complete experimental workflow from sample receipt to final data analysis.



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Caption: Experimental workflow for **Etrimfos** analysis.

Results and Discussion

The described GC-MS/MS method provides excellent selectivity and sensitivity for the determination of **Etrimfos** in complex food matrices. The use of the QuEChERS sample preparation method allows for high-throughput analysis with good recovery and minimal matrix effects.[2] The MRM acquisition mode ensures accurate quantification by monitoring specific precursor-to-product ion transitions, which significantly reduces background interference.[5] The chromatographic conditions are optimized to provide a good peak shape and separation for **Etrimfos**.

Conclusion

The detailed protocol presented in this application note is suitable for the routine analysis of **Etrimfos** residues in various food samples. The combination of QuEChERS sample preparation and GC-MS/MS analysis provides a reliable, sensitive, and efficient method for ensuring compliance with regulatory MRLs.

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